

A Comprehensive Technical Guide to the Safe Handling of 5-Methylbenzofuran

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Compound of Interest

Compound Name: 5-Methylbenzofuran

Cat. No.: B096412

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Executive Summary

5-Methylbenzofuran (CAS No. 18441-43-5) is a heterocyclic aromatic compound increasingly utilized as a key intermediate and building block in organic synthesis, particularly within the pharmaceutical and materials science sectors. Its structural motif is a component of various biologically active molecules. While comprehensive toxicological data for **5-Methylbenzofuran** itself is not extensively documented, a robust safety protocol can be established by analyzing data from structurally similar benzofuran derivatives. This guide provides researchers, scientists, and drug development professionals with an in-depth framework for the safe handling, storage, and disposal of **5-Methylbenzofuran**, grounded in established chemical safety principles and data extrapolated from analogous compounds. The core philosophy of this document is to foster a proactive safety culture by explaining the causality behind each procedural recommendation.

Hazard Identification and Toxicological Profile

A thorough risk assessment is predicated on a clear understanding of a substance's intrinsic hazards. Direct and comprehensive toxicological studies on **5-Methylbenzofuran** are limited. Therefore, a conservative approach is warranted, leveraging the GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classifications of closely related derivatives as a predictive baseline.

1.1. GHS Hazard Classification (Extrapolated)

The hazard profile is primarily informed by data from functionalized **5-methylbenzofuran** analogues, such as **5-Methylbenzofuran-2-carbaldehyde** and **5-Methyl-1-benzofuran-2-carboxylic acid**.^{[1][2]} These compounds consistently indicate the following hazards:

GHS Hazard Code	Hazard Statement	Source (Analogue)
H302	Harmful if swallowed	5-Methyl-1-benzofuran-2-carboxylic acid ^[2]
H315	Causes skin irritation	5-Methylbenzofuran-2-carbaldehyde, 5-Methyl-1-benzofuran-2-carboxylic acid ^{[1][2]}
H319	Causes serious eye irritation	5-Methylbenzofuran-2-carbaldehyde, 5-Methyl-1-benzofuran-2-carboxylic acid ^{[1][2]}
H335	May cause respiratory irritation	5-Methylbenzofuran-2-carbaldehyde, 5-Methyl-1-benzofuran-2-carboxylic acid ^{[1][2]}

Signal Word: Warning^[1]

1.2. Toxicological Insights

- **Dermal and Ocular Irritation:** The benzofuran scaffold, particularly when functionalized, can interact with proteins and lipids in the skin and eyes, leading to irritation. Symptoms of skin contact may include redness, itching, and inflammation.^[1] Serious eye contact can result in pain and potential damage to the cornea.^[1]
- **Respiratory Irritation:** As a volatile organic compound, inhalation of vapors or aerosols can irritate the mucous membranes of the respiratory tract, leading to coughing and shortness of breath.^[1]

- Oral Toxicity: Ingestion may be harmful, as suggested by data from the carboxylic acid derivative.[\[2\]](#)
- Broader Context on Benzofurans: It is crucial to recognize that the benzofuran core is present in numerous psychoactive substances and pharmacologically active molecules.[\[3\]](#)[\[4\]](#) Studies on complex derivatives have shown potential for cytotoxicity and mitochondrial dysfunction.[\[3\]](#) While these specific effects are not directly applicable to **5-Methylbenzofuran**, they underscore the biological potential of this chemical class and reinforce the necessity for stringent exposure control.

Chemical and Physical Properties

Understanding the physical properties of **5-Methylbenzofuran** is fundamental to designing safe storage and handling procedures, particularly concerning flammability and reactivity.

Property	Value	Source
CAS Number	18441-43-5	[5]
Molecular Formula	C ₉ H ₈ O	[5] [6]
Molecular Weight	132.16 g/mol	[5]
Appearance	Colorless to pale-yellow liquid or solid	[7]
Boiling Point	197 - 198 °C (for 2-Methylbenzofuran)	
Density	1.057 g/cm ³ (for 2-Methylbenzofuran)	
XLogP3	2.7	[5]
Solubility	Soluble in organic solvents	[7]

Note: Some physical data, like boiling point and density, are referenced from the closely related isomer 2-Methylbenzofuran due to a lack of specific experimental data for the 5-methyl isomer.

Exposure Controls and Personal Protective Equipment (PPE)

A multi-layered approach, based on the hierarchy of controls, is the most effective strategy to minimize personnel exposure.

3.1. Hierarchy of Controls

- Engineering Controls (Primary Barrier): The most critical step is to handle the material in a controlled environment.
 - Fume Hood: All manipulations of **5-Methylbenzofuran** that could generate vapors or aerosols must be performed inside a certified chemical fume hood.
 - Ventilation: The laboratory should be equipped with adequate general ventilation to maintain low background concentrations.[\[1\]](#)
 - Safety Equipment: A safety shower and eyewash station must be readily accessible and regularly tested.[\[1\]](#)
- Administrative Controls (Procedural Barrier):
 - Standard Operating Procedures (SOPs): Develop detailed SOPs for all experimental workflows involving this compound.
 - Training: Ensure all personnel are trained on the specific hazards and handling procedures for **5-Methylbenzofuran**.
 - Restricted Access: Limit access to storage and handling areas to authorized personnel only.
 - Hygiene: Prohibit eating, drinking, and smoking in the laboratory. Wash hands thoroughly after handling the chemical, even if gloves were worn.[\[1\]](#)
- Personal Protective Equipment (PPE) (Final Barrier): PPE is not a substitute for engineering controls but is essential for protecting against residual risks and in case of emergencies.[\[8\]](#) [\[9\]](#)

Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side shields or chemical splash goggles conforming to EN166 (EU) or NIOSH (US) standards. A face shield should be worn if there is a significant risk of splashing. [10] [11]	Protects against splashes and vapors that can cause serious eye irritation. [1]
Skin Protection	Gloves: Chemical-resistant gloves (e.g., Nitrile, Neoprene). Inspect gloves for integrity before each use. Clothing: A chemically resistant lab coat or coveralls. [10] [11]	Prevents direct skin contact, which can cause irritation. [1]
Respiratory Protection	Not typically required if work is conducted within a certified fume hood. If engineering controls fail or for emergency response, a NIOSH-approved air-purifying respirator with organic vapor cartridges should be used. [10] [12]	Protects against inhalation of vapors that may cause respiratory irritation. [1]

Safe Handling and Storage Protocols

Adherence to methodical handling and storage procedures is critical for preventing accidents.

4.1. Experimental Handling Protocol

- Pre-Experiment Checklist:
 - Verify the fume hood is operational and the sash is at the appropriate height.
 - Confirm the location of the nearest eyewash station, safety shower, and fire extinguisher.
 - Don all required PPE as specified in Section 3.

- Chemical Handling:
 - Ground containers when transferring to prevent static discharge, which could be an ignition source.
 - Use non-sparking tools where applicable.[10][11]
 - Keep containers tightly closed when not in use to minimize the release of vapors.[1]
 - Avoid contact with skin, eyes, and clothing.[1]
 - Avoid breathing fumes or vapors.[1]
- Post-Experiment:
 - Decontaminate all work surfaces.
 - Properly label and store any remaining material.
 - Dispose of contaminated waste and used PPE according to the procedures in Section 6.
 - Remove gloves and wash hands thoroughly.

4.2. Storage Protocol

- Location: Store in a tightly closed container in a cool, dry, and well-ventilated area.[1][10]
- Incompatibilities: Segregate from strong oxidizing agents, as these can lead to vigorous or exothermic reactions.[12][13]
- Ignition Sources: Store away from heat, sparks, open flames, and other sources of ignition. [12]
- Labeling: Ensure containers are clearly labeled with the chemical name and appropriate hazard warnings.

Emergency Procedures

A pre-planned and well-rehearsed emergency response plan is crucial.

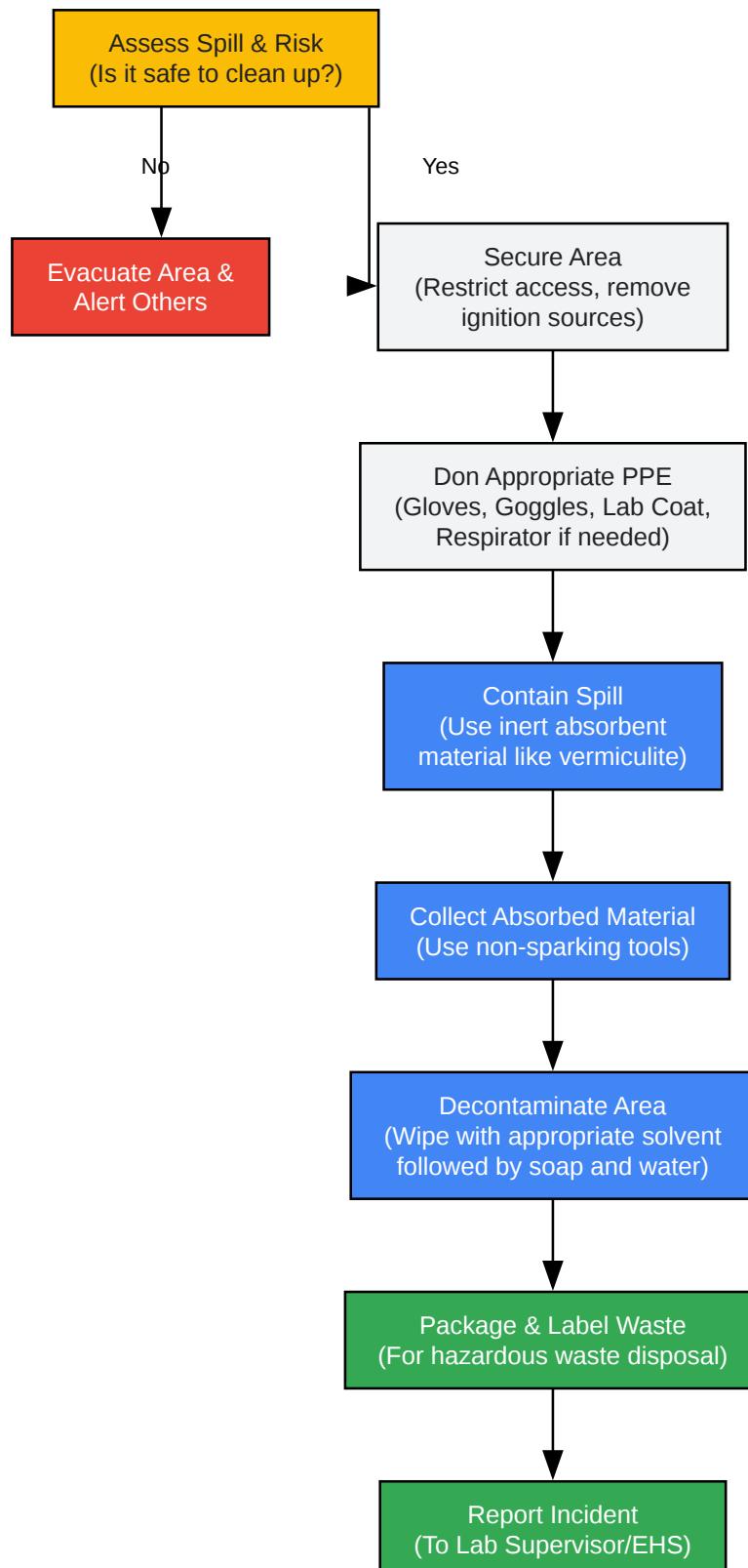
5.1. First Aid Measures

Immediate and appropriate first aid can significantly reduce the severity of an injury. Always show the Safety Data Sheet to responding medical personnel.[\[1\]](#)

- Inhalation: Move the affected person to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Flush the affected skin with large amounts of running water for at least 15 minutes. Seek medical attention if irritation develops or persists.[\[1\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth thoroughly with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[1\]](#)

5.2. Spill Response Workflow

The following workflow outlines the procedure for managing a minor laboratory spill of **5-Methylbenzofuran**. For large spills, evacuate the area and contact emergency response professionals.

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Caption: Workflow for minor laboratory spill response.

5.3. Firefighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.[1]
- Specific Hazards: The compound is combustible. Vapors may be heavier than air and can travel to an ignition source. Thermal decomposition or combustion will produce toxic gases, primarily carbon oxides (CO, CO₂).[1]
- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[1]

Disposal Considerations

Chemical waste must be managed responsibly to protect personnel and the environment.

- Waste Classification: **5-Methylbenzofuran** and materials contaminated with it should be treated as hazardous chemical waste.
- Procedure: Collect waste in a designated, properly labeled, and sealed container. Do not mix with other waste streams unless explicitly permitted.
- Regulatory Compliance: Disposal must be carried out in accordance with all applicable local, state, and federal regulations. Never dispose of this chemical down the drain or into the environment.[1] Contact your institution's Environmental Health and Safety (EHS) department for specific guidance.

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